

Technical Guide: BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid
Cat. No.:	B141770

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid is a chiral synthetic intermediate of significant interest in pharmaceutical research and development. Its constrained cyclopentane backbone and protected amine functionality make it a valuable building block for introducing specific stereochemistry and conformational rigidity into drug candidates. This technical guide provides a comprehensive overview of its chemical properties, a detailed synthesis protocol, and its primary applications, with a focus on its role in peptide synthesis and the development of novel therapeutics, particularly for neurological disorders.

Physicochemical Properties

The key quantitative data for **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** are summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Weight	229.27 g/mol [1]
Molecular Formula	C ₁₁ H ₁₉ NO ₄ [1]
Appearance	White solid
Purity	≥95% to ≥98% (typically analyzed by HPLC)
Storage Conditions	Long-term storage at -20°C to -80°C is recommended. [2]

Synthesis and Experimental Protocols

The synthesis of **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** involves the protection of the amino group of (1S,3R)-3-aminocyclopentanecarboxylic acid with a tert-butoxycarbonyl (BOC) group. This is a standard procedure in organic synthesis, and a general protocol is outlined below.

Protocol: BOC Protection of (1S,3R)-3-aminocyclopentanecarboxylic acid

Materials:

- (1S,3R)-3-aminocyclopentanecarboxylic acid
- Di-tert-butyl dicarbonate (Boc₂O)
- Dioxane
- Water
- Sodium hydroxide (NaOH)
- Ethyl acetate
- Saturated sodium chloride solution (brine)

- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Hydrochloric acid (HCl) or citric acid for acidification

Procedure:

- Dissolution: Dissolve (1S,3R)-3-aminocyclopentanecarboxylic acid in a mixture of dioxane and water.
- Basification: Cool the solution in an ice bath and add a solution of sodium hydroxide to raise the pH, ensuring the amino group is deprotonated and nucleophilic.
- Addition of Boc Anhydride: Add di-tert-butyl dicarbonate (Boc_2O) portion-wise to the stirred solution. The reaction is typically exothermic, so maintain the temperature with the ice bath.
- Reaction Monitoring: Allow the reaction to stir at room temperature for several hours to overnight. Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) to ensure complete consumption of the starting material.
- Work-up:
 - Once the reaction is complete, concentrate the mixture under reduced pressure to remove the dioxane.
 - Wash the remaining aqueous solution with a nonpolar solvent like ethyl acetate to remove any unreacted Boc_2O and other organic impurities.
 - Cool the aqueous layer in an ice bath and carefully acidify with a dilute acid (e.g., 1M HCl or citric acid) to a pH of approximately 3-4. The product, being a carboxylic acid, will precipitate out of the solution.
- Extraction: Extract the acidified aqueous layer multiple times with ethyl acetate.
- Drying and Evaporation: Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the

filtrate under reduced pressure to yield the crude **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid**.

- Purification: The crude product can be further purified by recrystallization or column chromatography if necessary.

Applications in Drug Development

BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid is a key building block in the synthesis of a variety of pharmaceutical compounds. Its rigid structure is often exploited to create peptidomimetics and other small molecules with well-defined conformations, which can lead to improved target affinity and selectivity.

Use in Peptide Synthesis

One of the primary applications of this compound is in solid-phase peptide synthesis (SPPS). The BOC group serves as a protecting group for the amine, preventing it from reacting during the coupling of the carboxylic acid to the growing peptide chain.

Below is a diagram illustrating the general workflow of incorporating **BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid** into a peptide sequence using SPPS.



[Click to download full resolution via product page](#)

Workflow for incorporating the amino acid in SPPS.

Role in Neurological Drug Discovery

The constrained cyclic structure of this amino acid analog is particularly useful in the design of ligands for receptors in the central nervous system (CNS). By restricting the conformational flexibility, medicinal chemists can design molecules that selectively target specific receptor subtypes, which is crucial for developing drugs for neurological disorders with fewer side effects.

Conclusion

BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid is a versatile and valuable building block for drug discovery and development. Its well-defined stereochemistry and conformational rigidity provide a powerful tool for medicinal chemists to design novel therapeutics with enhanced potency and selectivity. The straightforward synthesis and its utility in established methodologies like solid-phase peptide synthesis ensure its continued importance in the pharmaceutical industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Technical Guide: BOC-(1S,3R)-3-aminocyclopentanecarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b141770#boc-1s-3r-3-aminocyclopentanecarboxylic-acid-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com